

# 2,4,5-Trimethoxybenzoic Acid: A Versatile Building Block in Modern Organic Synthesis

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## Compound of Interest

Compound Name: 2,4,5-Trimethoxybenzoic acid

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## Abstract

**2,4,5-Trimethoxybenzoic acid**, a polysubstituted aromatic carboxylic acid, has emerged as a crucial scaffold and versatile building block in the landscape of organic synthesis. Its unique electronic and steric properties, conferred by the presence of three methoxy groups and a carboxylic acid moiety, make it an invaluable precursor for the synthesis of a diverse array of complex molecules, including pharmaceuticals, agrochemicals, and functional materials. This technical guide provides a comprehensive overview of the physicochemical properties, key synthetic transformations, and notable applications of **2,4,5-trimethoxybenzoic acid**, with a particular focus on its role in the development of bioactive compounds. Detailed experimental protocols for seminal reactions, quantitative data summaries, and visual representations of its engagement with biological pathways are presented to serve as a practical resource for professionals in the field.

## Physicochemical and Spectroscopic Properties

**2,4,5-Trimethoxybenzoic acid** is a white to off-white crystalline solid, typically appearing as a fine powder.<sup>[1]</sup> Its key physical and spectroscopic properties are summarized in the tables below, providing a foundational dataset for its identification and characterization in a laboratory setting.

Table 1: Physicochemical Properties of **2,4,5-Trimethoxybenzoic Acid**

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>5</sub>	[2]
Molecular Weight	212.20 g/mol	[1]
CAS Number	490-64-2	[1]
Melting Point	143-145 °C	[3]
Appearance	White fine crystalline powder	[3]
Solubility	Soluble in DMSO.	[4]

Table 2: Spectroscopic Data for **2,4,5-Trimethoxybenzoic Acid**

Spectroscopy	Key Peaks and Assignments	Reference(s)
$^1\text{H}$ NMR	(Data unavailable in search results)	
$^{13}\text{C}$ NMR	(Data unavailable in search results)	
Infrared (IR)	Characteristic absorptions for O-H stretch of the carboxylic acid (broad, $\sim 3000\text{-}2500\text{ cm}^{-1}$ ), C=O stretch of the carboxylic acid ( $\sim 1700\text{-}1680\text{ cm}^{-1}$ ), C-O stretches of the methoxy groups and aromatic ring, and C-H stretches of the aromatic ring and methyl groups.	[5][6]
Mass Spectrometry (MS)	The molecular ion peak $[\text{M}]^+$ is expected at $m/z$ 212. Common fragmentation patterns for benzoic acids include the loss of $\bullet\text{OH}$ ( $m/z$ 195) and $\bullet\text{COOH}$ ( $m/z$ 167). Fragmentation of the methoxy groups can also be observed.	[7]

## Synthesis of 2,4,5-Trimethoxybenzoic Acid

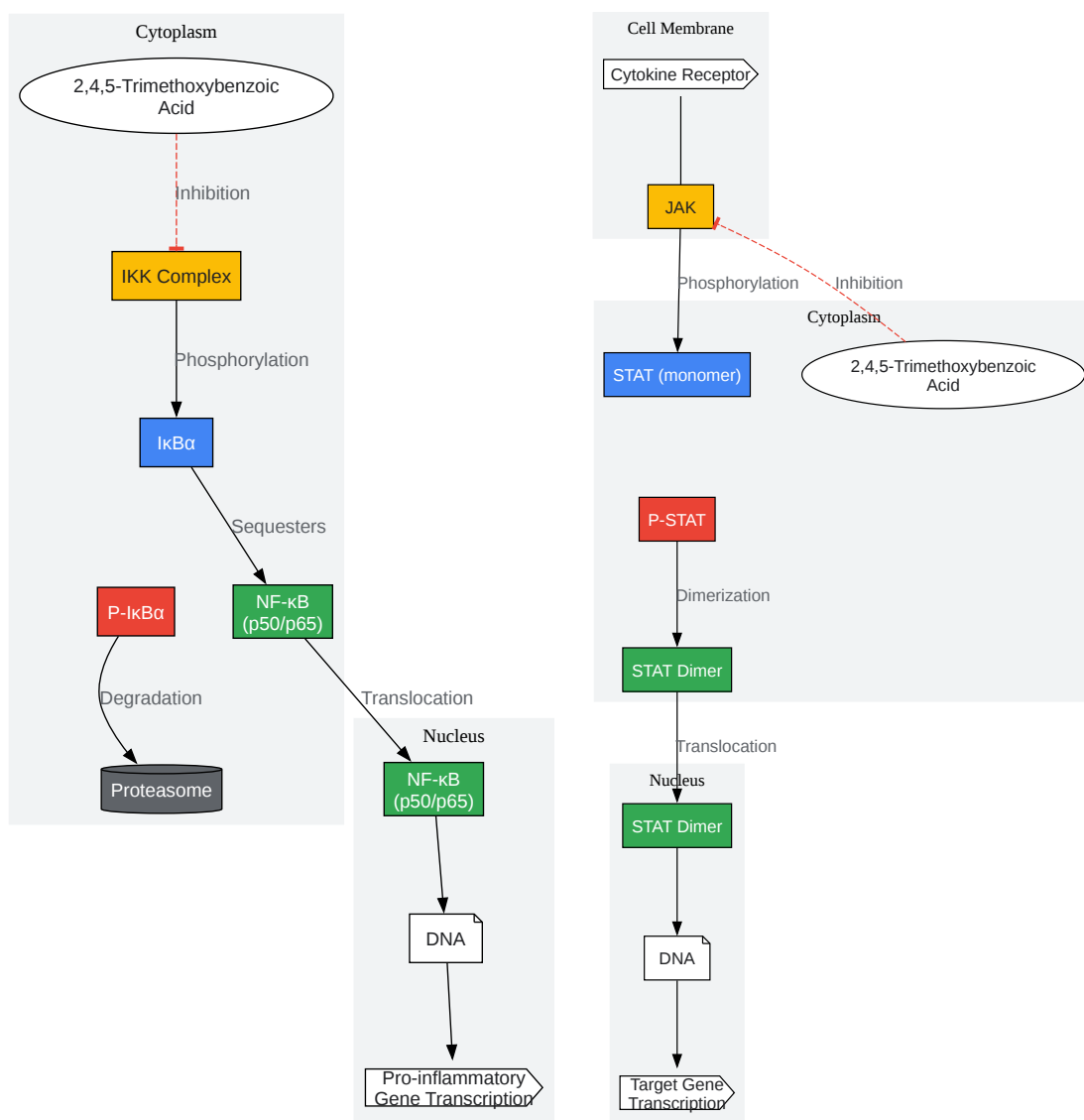
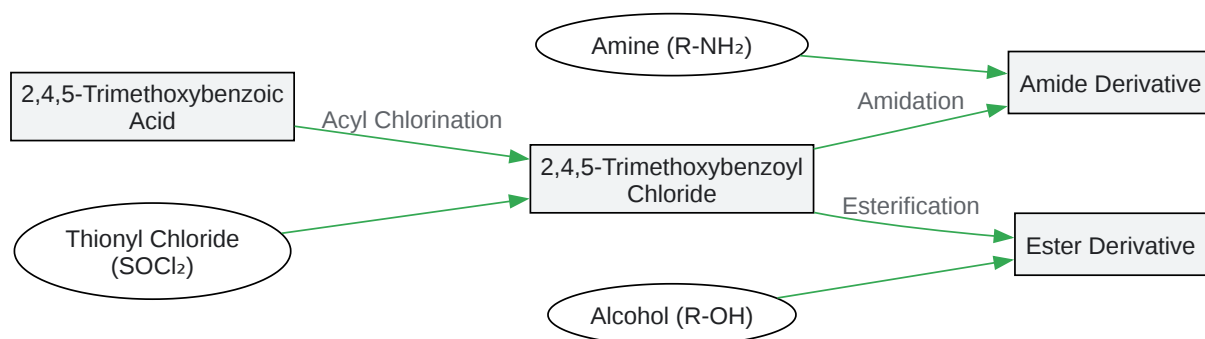
While commercially available, several synthetic routes to **2,4,5-trimethoxybenzoic acid** have been reported, often starting from more readily available precursors. One common method involves the multi-step transformation of 1,2,4-trimethoxybenzene.[2] This typically involves an electrophilic substitution to introduce a functional group that can then be oxidized to the carboxylic acid.

## Applications in Organic Synthesis

The utility of **2,4,5-trimethoxybenzoic acid** as a synthetic building block is primarily derived from the reactivity of its carboxylic acid group and the influence of the electron-donating methoxy groups on the aromatic ring.

## Synthesis of Acyl Chlorides: The Gateway to Amides and Esters

A pivotal transformation of **2,4,5-trimethoxybenzoic acid** is its conversion to the corresponding acyl chloride, 2,4,5-trimethoxybenzoyl chloride. This highly reactive intermediate serves as a precursor for the synthesis of a wide range of amides and esters through reactions with amines and alcohols, respectively.



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